

Application Notes and Protocols for In Vitro Testing of (+)-Atherospermoline Activity

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These application notes provide a detailed guide to performing in vitro assays to characterize the pharmacological activity of **(+)-Atherospermoline**. The protocols focus on its known antagonistic activities at α 1-adrenergic and 5-HT (serotonin) receptors, as well as a general method for assessing its cytotoxicity.

Summary of Quantitative Data

The following table summarizes the available quantitative data on the in vitro activity of **(+)- Atherospermoline**.



Assay Type	Receptor/C ell Line	Species	Agonist Used	Parameter	Value
Functional Antagonism (Schild Analysis)	α1- Adrenoceptor	Rat (vas deferens)	Noradrenalin e	pA2	7.6
Radioligand Binding Assay	5-HT2A Receptor	Not Available	Not Applicable	Ki	Data not available
Cytotoxicity Assay (e.g., MTT)	Various Cancer Cell Lines	Not Available	Not Applicable	IC50	Data not available

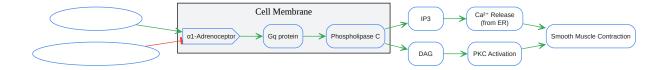
Note: Specific quantitative data for the 5-HT receptor affinity and cytotoxicity of **(+)- Atherospermoline** are not readily available in the public domain. The provided protocols describe standard methods to determine these values.

Functional Antagonism at α1-Adrenergic Receptors

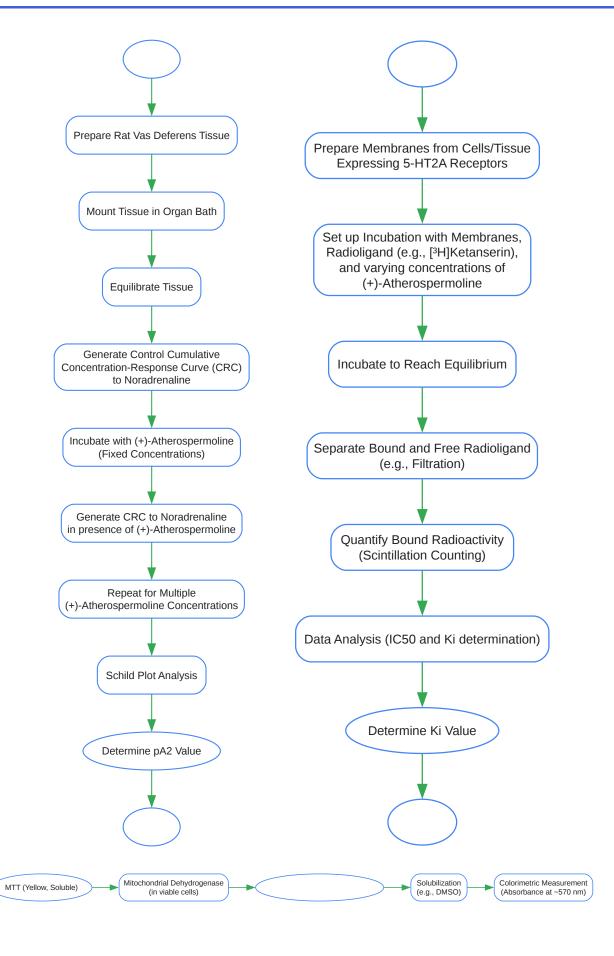
This protocol describes the determination of the antagonist potency (pA2 value) of **(+)- Atherospermoline** at α 1-adrenergic receptors using an isolated tissue bath assay with rat vas deferens, a classical method for studying α 1-adrenoceptor function.

Signaling Pathway











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